

Essential Safety and Logistical Information for Handling Hafnium tert-butoxide

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Compound of Interest

Compound Name: *Hafnium tert-butoxide*

Cat. No.: *B1588767*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive and hazardous materials like **Hafnium tert-butoxide**. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans, to foster a safe and efficient research environment.

Chemical Identifier:

- Name: Hafnium(IV) tert-butoxide
- Synonyms: Hafnium tetrakis(tert-butoxide), Tetra-tert-butoxyhafnium[1][2][3]
- CAS Number: 2172-02-3[1][4][5]

Hazard Identification and Classification

Hafnium tert-butoxide is a flammable liquid and vapor that can cause skin and serious eye irritation.[4][6] It may also cause respiratory irritation.[4][6]

GHS Hazard Statements: H226, H315, H319, H335[1][2][6]

Signal Word: Warning[1][2][6]

Hazard Class	Category
Flammable liquids	3
Skin irritation	2
Eye irritation	2A
Specific target organ toxicity - single exposure (Respiratory system)	3

Source: GHS Classification in accordance with 29 CFR 1910 (OSHA HCS)[6]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical for the safe handling of **Hafnium tert-butoxide**. The following equipment is mandatory:

- Eye and Face Protection: Chemical worker's goggles or a face shield and safety glasses are required.[4][7] Do not wear contact lenses.[7]
- Skin Protection:
 - Gloves: Wear chemical-resistant, impervious gloves such as rubber, neoprene, or nitrile.[7] [8] Always inspect gloves prior to use and use proper glove removal technique to avoid skin contact.[4]
 - Clothing: A lab coat, coveralls, or a hooded two-piece chemical splash suit should be worn.[9] Launder clothing before reuse.[7]
- Respiratory Protection: If exposure limits are exceeded or if ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges (e.g., dust and mist respirator) should be used.[4][7]
- Footwear: Chemical-resistant footwear is recommended to protect from spills.[9]

An eyewash station and emergency shower must be readily available in the work area.[7]

Operational Plan: Step-by-Step Handling Procedure

Due to its reactivity with air and moisture, **Hafnium tert-butoxide** must be handled with care in a controlled environment.[\[8\]](#)

- Preparation:

- Work in a well-ventilated area, preferably within a fume hood with local exhaust.[\[7\]](#)[\[8\]](#)
- Handle the compound under an inert atmosphere, such as nitrogen or argon, to prevent reaction with air and moisture.[\[8\]](#)
- Ensure all glassware and equipment are dry and free of contaminants.
- Remove all sources of ignition, including sparks, open flames, and hot surfaces.[\[4\]](#)[\[6\]](#) Use explosion-proof electrical and ventilating equipment.[\[6\]](#)[\[8\]](#)
- Ground and bond all containers and receiving equipment to prevent static discharge.[\[6\]](#)[\[8\]](#)

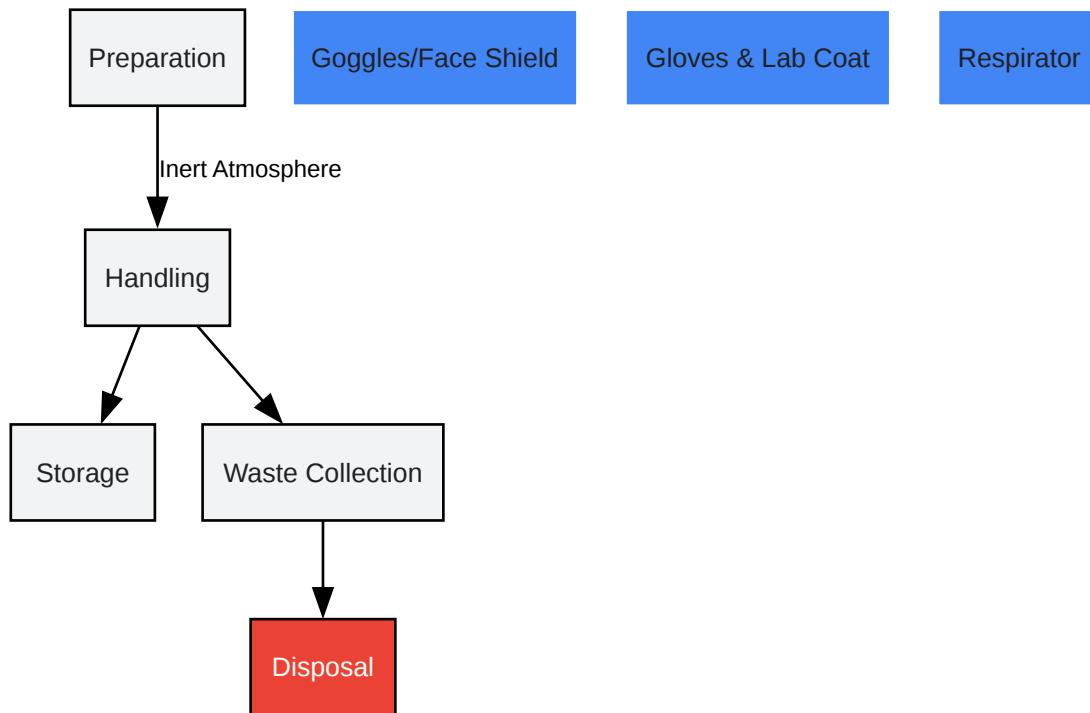
- Handling:

- Use only non-sparking tools.[\[6\]](#)[\[8\]](#)
- Avoid breathing vapors, mists, or gas.[\[4\]](#)[\[8\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)
- Keep the container tightly closed when not in use.[\[4\]](#)[\[6\]](#) If a container is opened, it must be carefully resealed and kept upright to prevent leakage.[\[4\]](#)

- Storage:

- Store in a cool, dry, and well-ventilated place in a tightly sealed container.[\[4\]](#)[\[8\]](#)
- The product is moisture-sensitive and should be protected from water.[\[4\]](#)[\[8\]](#)
- Store locked up.[\[4\]](#)

Experimental Workflow for Handling Hafnium tert-butoxide



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Caption: Workflow for the safe handling and disposal of **Hafnium tert-butoxide**.

Disposal Plan

Proper disposal of **Hafnium tert-butoxide** and contaminated materials is crucial to prevent environmental contamination and ensure safety.

- Waste Collection:
 - Collect surplus and non-recyclable solutions in a designated, labeled, and sealed container.^[4]
 - Do not mix with other waste.^[4]
 - Contaminated materials (e.g., absorbent pads, gloves) should be collected in a separate, labeled container.

- Disposal Procedure:
 - All waste materials must be disposed of as hazardous waste through a licensed disposal company.[4][8]
 - Follow all local, state, and federal regulations for chemical waste disposal.[4]
 - Handle uncleaned containers as you would the product itself.[4]

Emergency Procedures

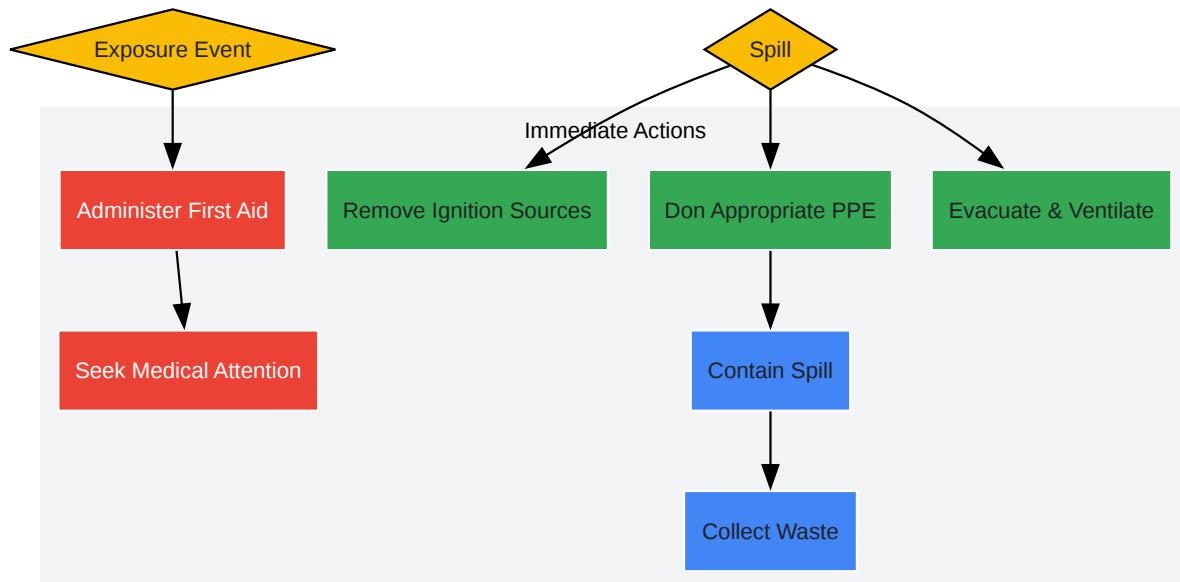
Immediate and appropriate action is critical in the event of an emergency.

- Spill Response:
 - Evacuate personnel from the area.[4]
 - Remove all sources of ignition.[4]
 - Ensure adequate ventilation.[4]
 - Wearing appropriate PPE, contain the spillage with a non-combustible absorbent material (e.g., sand, earth, vermiculite).[4]
 - Collect the absorbed material and place it in a suitable container for disposal.[4]
 - Prevent the spill from entering drains.[4]
- First Aid Measures:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[4][7] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.[4][7]
 - Skin Contact: Immediately remove all contaminated clothing.[4] Wash the affected area with soap and plenty of water.[4][7] Consult a physician if irritation occurs.[4][8]

- Inhalation: Move the person to fresh air.[4][7] If not breathing, give artificial respiration.[4] Consult a physician.[4]
- Ingestion: Do NOT induce vomiting.[4] Never give anything by mouth to an unconscious person.[4] Rinse mouth with water and consult a physician.[4]

In all cases of exposure, show the Safety Data Sheet (SDS) to the attending medical professional.[4]

Emergency Response Logic



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Caption: Decision-making flow for responding to an emergency involving **Hafnium tert-butoxide**.

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₁₆ H ₃₆ HfO ₄	[5]
Molecular Weight	470.94 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	90 °C at 5 mmHg	[1][3]
Flash Point	28 °C (82.4 °F) - closed cup	[1][3]
Density	1.166 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.424	[1]

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